

# Personal protective equipment for handling 2-Acetyl-6-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Acetyl-6-methylpyridine

Cat. No.: B1266835

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Acetyl-6-methylpyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Acetyl-6-methylpyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Acetyl-6-methylpyridine**
- CAS Number: 6940-57-4
- Molecular Formula: C8H9NO<sup>[1]</sup>
- Molecular Weight: 135.16 g/mol <sup>[1][2]</sup>

Primary Hazards:

- Harmful if swallowed.<sup>[2][3][4]</sup>
- Causes skin irritation.<sup>[3][4]</sup>
- Causes serious eye irritation.<sup>[3][4]</sup>

- May cause respiratory irritation.[3][4]
- Combustible liquid.[3][4]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Acetyl-6-methylpyridine**. The following table summarizes the recommended equipment.

Protection Type	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or glasses. A face shield may be appropriate in some situations.	To prevent eye contact and irritation.[3][4][5]
Hand Protection	Appropriate protective gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[3][4][5][6]
Body Protection	Protective clothing, boots.	To prevent skin exposure.[3][4]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator should be used when necessary.	To prevent inhalation and respiratory irritation.[3][4]

## Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

### Safe Handling Procedures:

- Avoid breathing vapor or mist.[3][4]
- Avoid contact with skin and eyes.[3][4]

- Keep away from open flames, hot surfaces, and other sources of ignition.[3][4]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the handling area.[4]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][3][4]
- Keep the container tightly closed.[1][3][4]
- Store locked up.[3][4]

## Spill and Emergency Procedures

#### Spill Response:

- Shut off all possible sources of ignition.[3]
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment, including respiratory protection.[3]
- Absorb the spill with an inert material (e.g., sand, earth) and collect it into a labeled container for disposal.[4]
- Prevent the spillage from entering drains or watercourses.[3]

#### First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, get medical advice.[4]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][4]

## Disposal Plan

Dispose of **2-Acetyl-6-methylpyridine** and its containers in accordance with local, regional, and national regulations.[3]

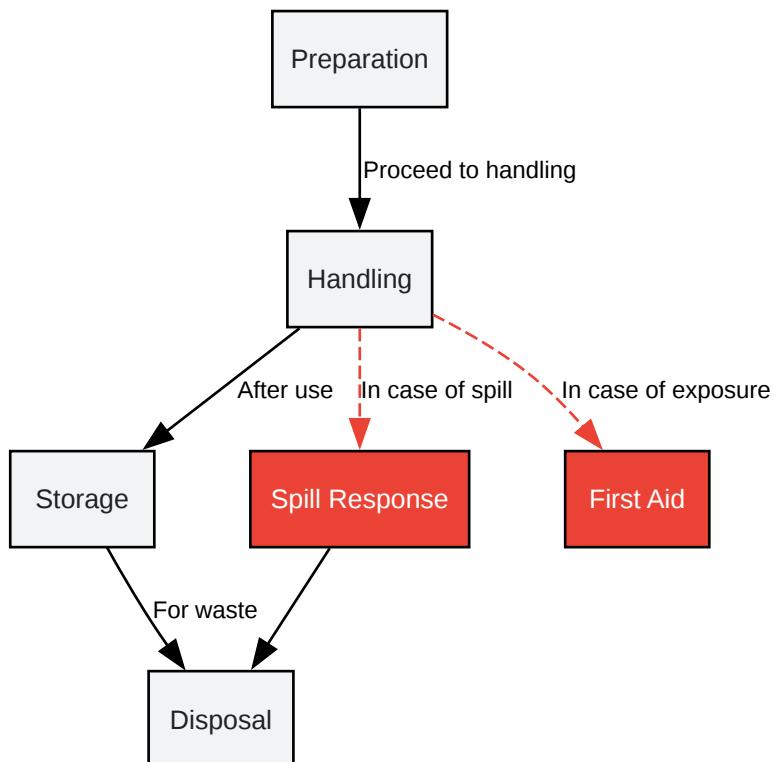
Waste Treatment:

- The material should not be disposed of into the sewage system.[3]
- Consider burning in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[6]

Empty containers may retain product residue and should be treated as hazardous waste.

## Workflow for Handling 2-Acetyl-6-methylpyridine

## Workflow for Handling 2-Acetyl-6-methylpyridine

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Acetyl-6-methylpyridine - Natural Micron Pharm Tech [nmpharmtech.com]

- 2. 2-Acetyl-6-methylpyridine | C8H9NO | CID 138872 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. fishersci.com [fishersci.com]
- 5. aksci.com [aksci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Acetyl-6-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266835#personal-protective-equipment-for-handling-2-acetyl-6-methylpyridine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)